

4-(Phenylethynyl)piperidin-4-ol storage and handling best practices

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Compound of Interest

Compound Name: 4-(Phenylethynyl)piperidin-4-ol

Cat. No.: B12574883

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Technical Support Center: 4-(Phenylethynyl)piperidin-4-ol

This guide provides best practices for the storage and handling of **4-(Phenylethynyl)piperidin-4-ol**, along with troubleshooting advice for common experimental issues. The information is compiled from safety data sheets of structurally related piperidine compounds and general laboratory safety protocols.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **4-(Phenylethynyl)piperidin-4-ol**?

A1: Proper storage is crucial to maintain the integrity of the compound. It should be stored in a tightly sealed container in a dry, cool, and well-ventilated area. For long-term storage, refrigeration and protection from light are recommended. Some suppliers suggest storing at 2-8°C.

Q2: What personal protective equipment (PPE) should I use when handling this compound?

A2: Always handle **4-(Phenylethynyl)piperidin-4-ol** in a chemical fume hood. Essential PPE includes:

- Eye Protection: Chemical safety goggles or a face shield.

- Hand Protection: Wear appropriate chemical-resistant gloves.
- Body Protection: A lab coat or other protective clothing to prevent skin exposure.
- Respiratory Protection: If working outside a fume hood or if dust formation is likely, use a NIOSH/MSHA or European Standard EN 149 approved respirator.

Q3: What are the known chemical incompatibilities?

A3: Avoid contact with strong oxidizing agents and strong acids, as these can cause vigorous reactions.

Q4: How should I handle a spill of **4-(Phenylethynyl)piperidin-4-ol**?

A4: For small spills, you should:

- Ensure the area is well-ventilated.
- Wear appropriate PPE.
- Gently sweep up the solid material, avoiding dust formation.
- Place the spilled material into a suitable, labeled container for chemical waste disposal.
- Clean the spill area thoroughly.

Q5: What is the proper first aid response in case of accidental exposure?

A5:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water and call a physician or poison control center immediately.

Data Presentation

Table 1: Physicochemical Properties of Structurally Related Compounds

Property	4-Phenylpiperidin-4-ol	4-(4-Chlorophenyl)piperidin-4-ol	Notes
Molecular Formula	C ₁₁ H ₁₅ NO	C ₁₁ H ₁₄ ClNO	For comparison.
Molecular Weight	177.24 g/mol	211.69 g/mol	For comparison.
Appearance	White to off-white crystalline powder	White to creamy-white crystalline powder	Expected to be a solid.
Melting Point	Not available	137-140 °C	Expected to be a crystalline solid with a defined melting point.
Solubility	Not available	340 mg/L in water (20 °C)	Solubility in organic solvents like DMSO, DMF, and alcohols is expected to be higher.

Table 2: Storage and Handling Quick Reference

Parameter	Recommendation	Rationale
Storage Temperature	2-8°C, Cool and Dry Place	Minimizes degradation and moisture absorption.
Atmosphere	Inert gas (Argon or Nitrogen) if possible	Protects against air oxidation.
Light	Store in an amber vial or dark place	Prevents light-catalyzed degradation.
Handling Area	Chemical Fume Hood	Prevents inhalation of dust or vapors.
Incompatible Materials	Strong Oxidizing Agents, Strong Acids	Prevents hazardous chemical reactions.

Troubleshooting Guide

Q: My compound, which was initially a white powder, has turned yellow or brown. What happened?

A: Discoloration often indicates degradation. This can be caused by:

- Oxidation: Exposure to air.
- Light Exposure: The phenylethynyl group can be sensitive to light.
- Contamination: Presence of impurities from the synthesis or cross-contamination.

Recommended Action:

- Check the purity of your material using techniques like NMR or LC-MS.
- If degraded, the compound may need to be repurified, for example, by recrystallization.
- Always store the compound under the recommended conditions to prevent future degradation.

Q: My reaction is giving a low yield. Could the handling of **4-(Phenylethynyl)piperidin-4-ol** be the cause?

A: Yes, improper handling can significantly affect reaction outcomes. Consider these possibilities:

- Degradation: If the compound has degraded, the effective concentration of the starting material is lower than calculated.
- Moisture: The compound may be hygroscopic. Absorbed water can interfere with many types of reactions, especially those involving organometallics or water-sensitive reagents.
- Weighing Errors: Due to its fluffy nature or static charge, it can be difficult to weigh accurately. Use an anti-static weighing dish if available.

Q: I am observing unexpected peaks in my analytical results (e.g., NMR, LC-MS). What could they be?

A: Unexpected peaks could be:

- Residual Solvents: From the synthesis or purification process.
- Starting Materials: Incomplete reaction during synthesis.
- Degradation Products: As discussed above.
- Isomers or Byproducts: Formed during the synthesis of the compound.

Recommended Action:

- Review the certificate of analysis (CoA) from the supplier, if available.
- Perform co-elution studies in chromatography or spiking experiments in NMR with potential starting materials to identify impurities.

Experimental Protocols

Protocol 1: General Procedure for Handling and Dispensing

- Move the stock container of **4-(Phenylethynyl)piperidin-4-ol** from storage and allow it to equilibrate to room temperature before opening to prevent moisture condensation.
- Perform all operations within a certified chemical fume hood.
- Wear all required PPE (safety goggles, lab coat, gloves).
- Carefully open the container. Avoid creating dust.
- Use a clean spatula to weigh the desired amount of the compound into a tared vial or flask.
- Tightly reseal the main container, purge with an inert gas like argon if available, and return it to the proper storage conditions.
- Proceed with your experiment, dissolving the weighed compound in an appropriate solvent.

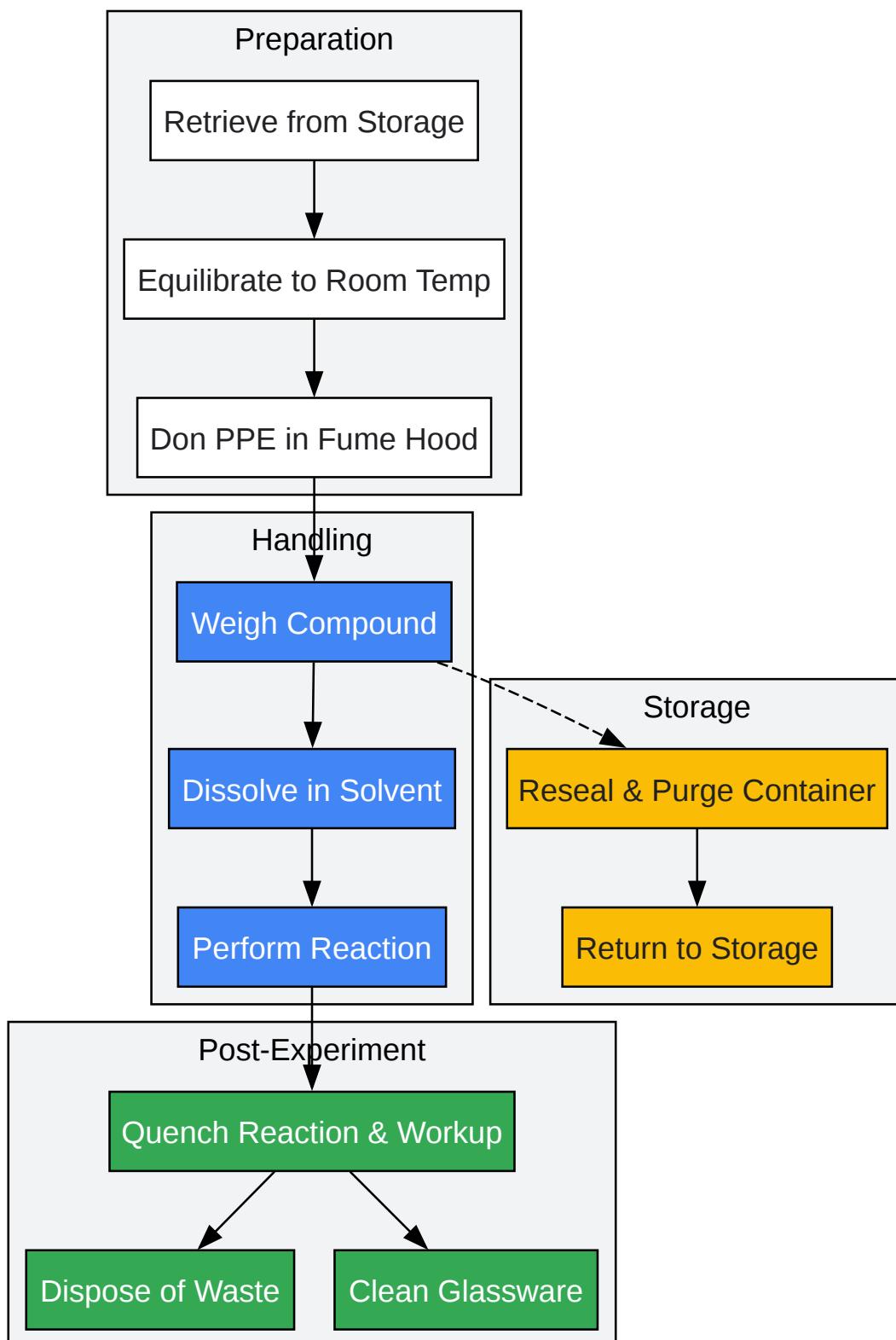
Protocol 2: Recrystallization for Purification

This is a general protocol and the solvent system may need to be optimized.

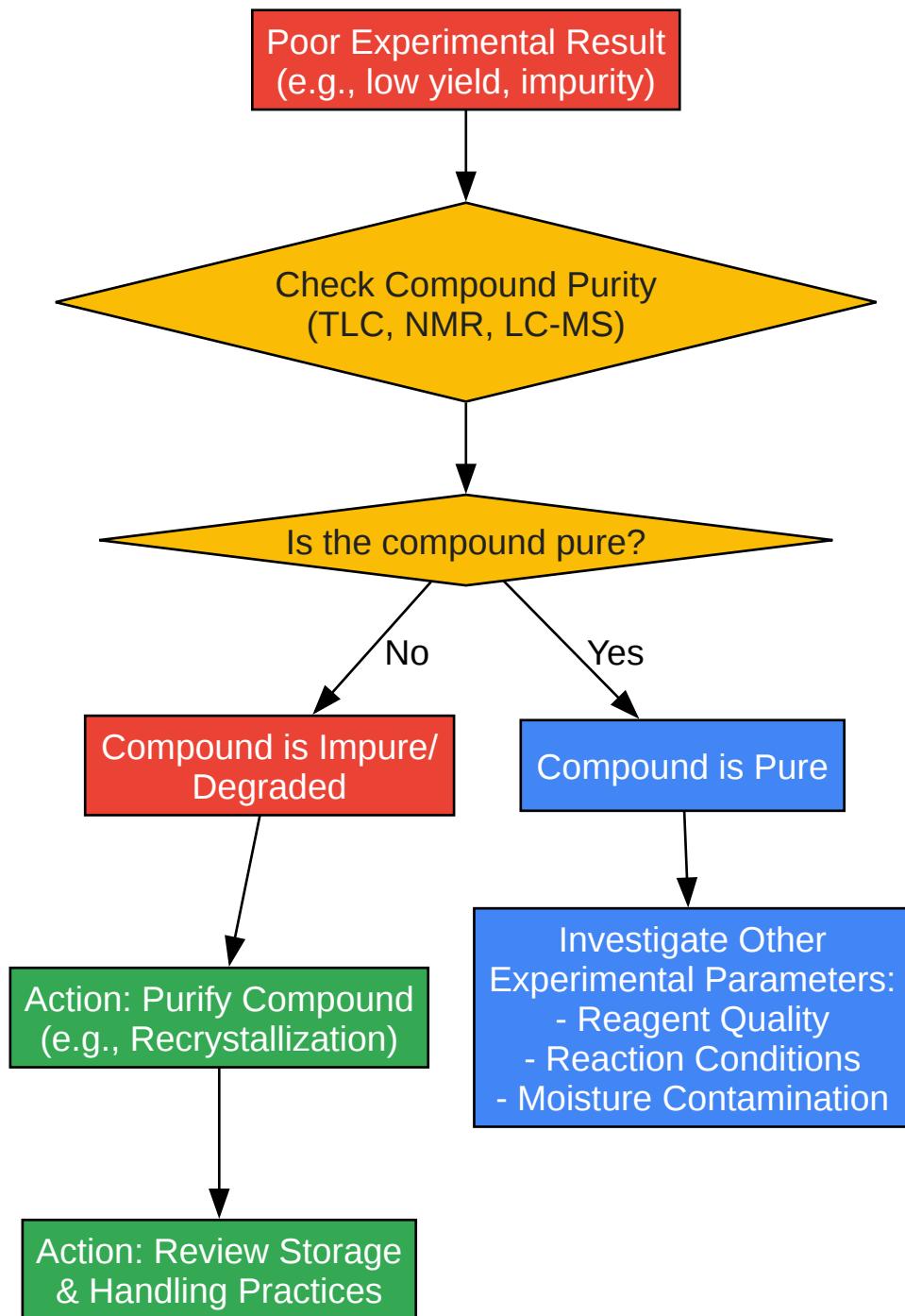
- Place the impure **4-(Phenylethynyl)piperidin-4-ol** in an Erlenmeyer flask.
- Select a suitable solvent system (e.g., ethanol/water, ethyl acetate/hexanes). A good solvent system is one in which the compound is soluble at high temperatures but poorly soluble at low temperatures.
- Add a minimal amount of the hot solvent to the flask to just dissolve the compound.
- If colored impurities are present, a small amount of activated charcoal can be added to the hot solution.
- Hot-filter the solution through a fluted filter paper to remove the charcoal or any insoluble impurities.
- Allow the filtrate to cool slowly to room temperature to form crystals. Cooling too quickly can trap impurities.
- Once crystal formation appears complete, cool the flask in an ice bath to maximize the yield.

- Collect the purified crystals by vacuum filtration and wash them with a small amount of the cold recrystallization solvent.
- Dry the crystals under a vacuum.

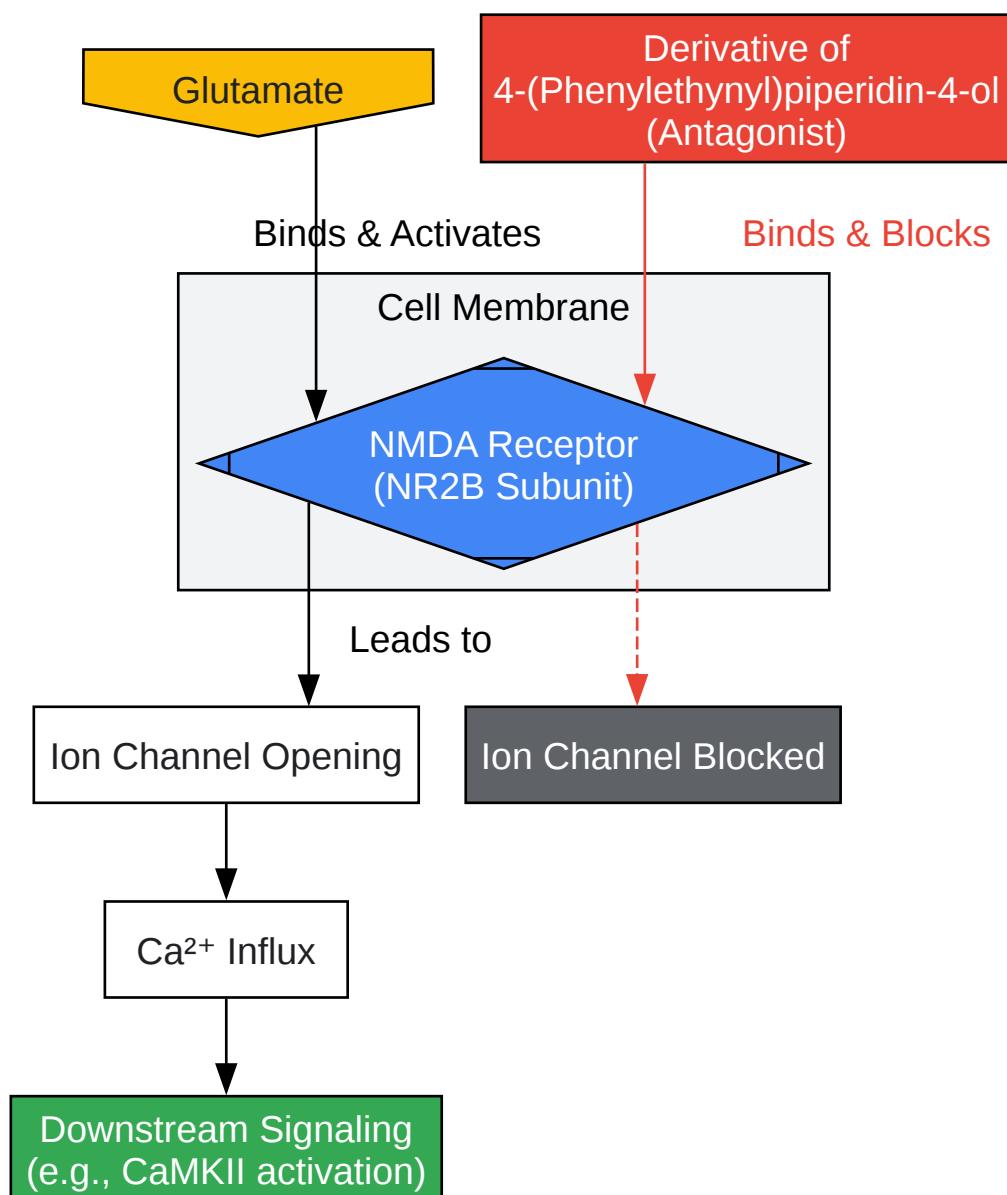
Visualizations

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Caption: General workflow for handling **4-(Phenylethynyl)piperidin-4-ol**.

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Caption: Troubleshooting logic for experiments involving the compound.



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Caption: Hypothetical signaling pathway showing antagonism at the NMDA receptor.

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